

Personal protective equipment for handling Cyclohexene oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexene oxide

Cat. No.: B1203930

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Essential Safety and Handling Guide for Cyclohexene Oxide

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Cyclohexene Oxide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and mitigate risks.

Cyclohexene oxide is a flammable, corrosive, and toxic chemical that requires stringent safety measures. Adherence to the following procedures is critical to prevent injury and ensure a safe laboratory environment.

Hazard Identification and Chemical Properties

Understanding the inherent risks of **Cyclohexene Oxide** is the foundation of safe handling. It is classified as a hazardous substance and presents multiple dangers.^[1]

Table 1: GHS Hazard Classifications for **Cyclohexene Oxide**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[2][3]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[2][3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[2]
Serious Eye Damage/Irritation	Category 1	H314: Causes severe skin burns and eye damage.[2][3]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[3]

Table 2: Physical and Chemical Properties of **Cyclohexene Oxide**

Property	Value
Appearance	Clear colorless to light yellow liquid[4][5]
Flash Point	27 °C / 80.6 °F[4][6]
Boiling Point	129 - 130 °C[5]
Autoignition Temperature	345 °C / 653 °F[6]
Explosion Limits	Lower: 1.5% / Upper: 9.0%[4][6]
Vapor Pressure	19 mbar @ 20 °C[6]
Specific Gravity	0.970 g/cm ³ [6]
Incompatibilities	Strong oxidizing agents, acids, bases[4][5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through all potential routes: dermal, ocular, and inhalation.

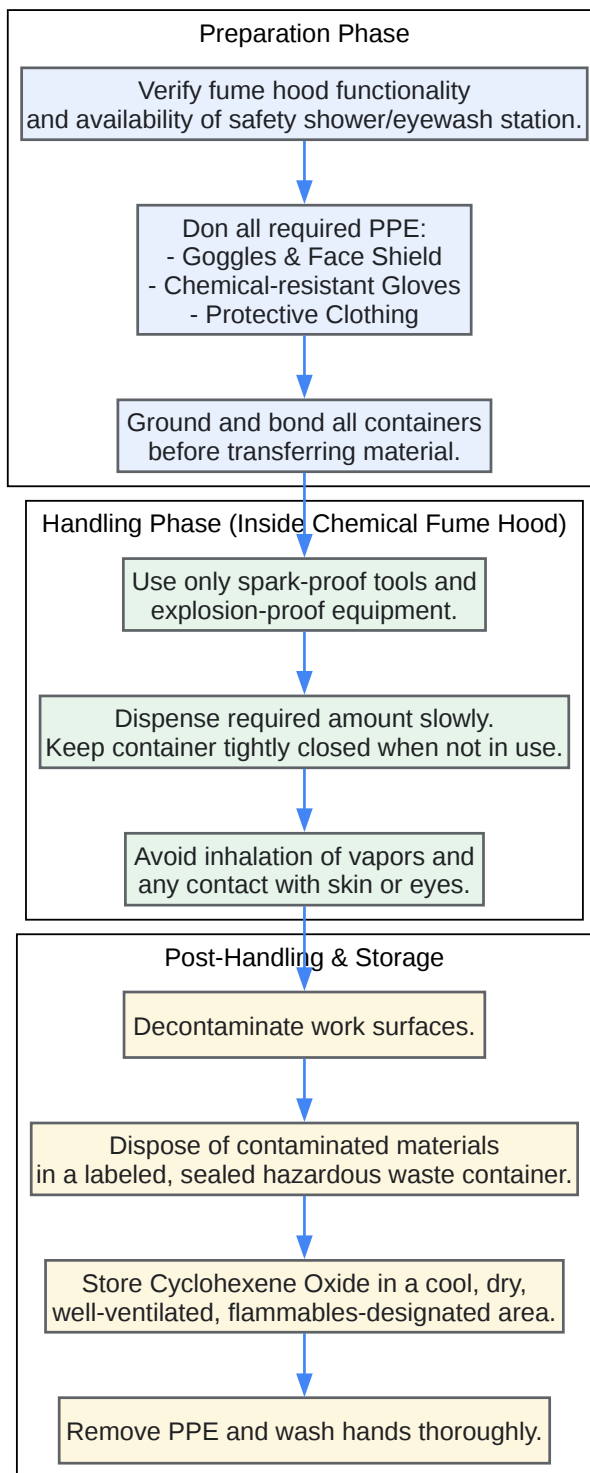
Table 3: Recommended Personal Protective Equipment (PPE) for **Cyclohexene Oxide**

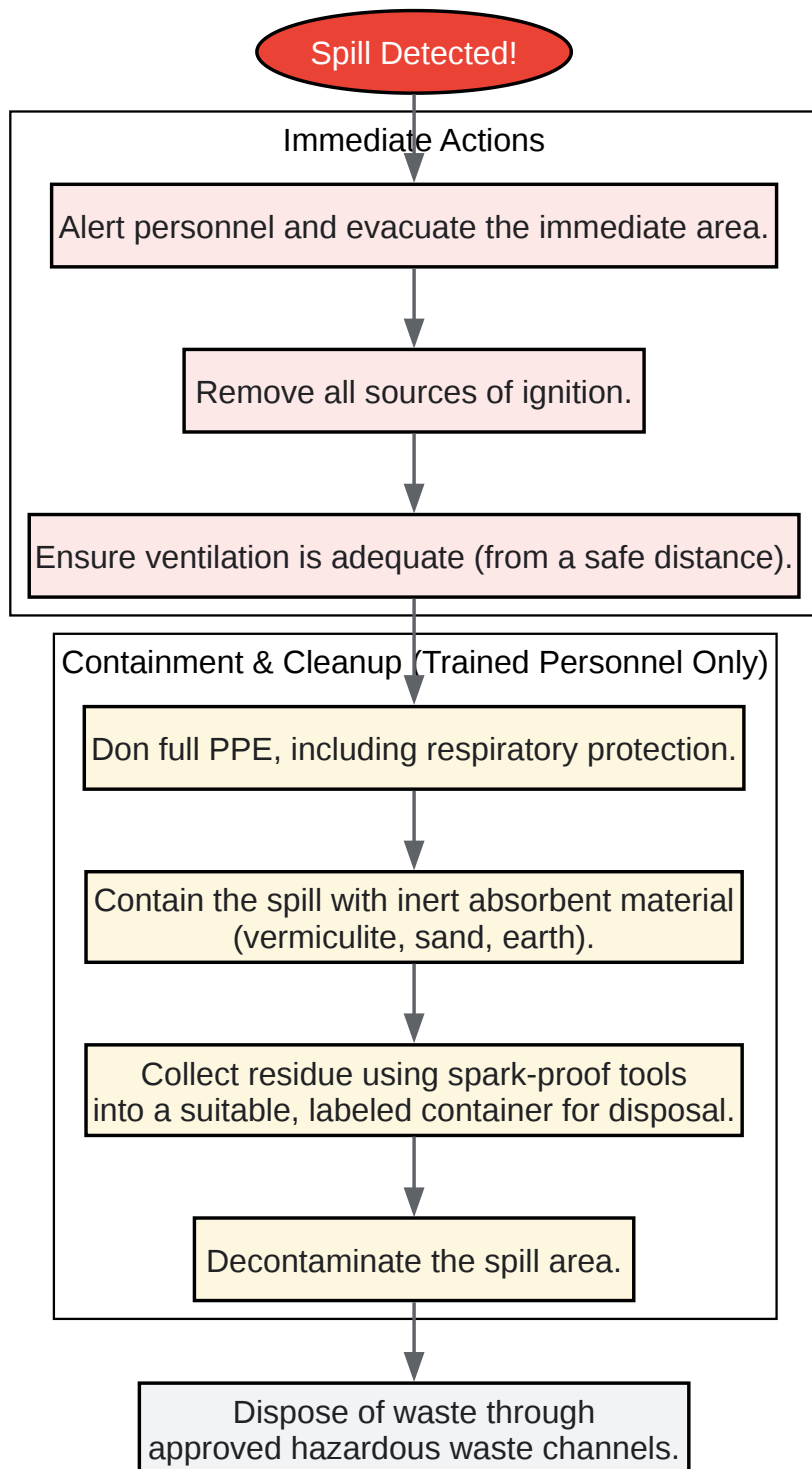
Protection Type	Specification	Rationale
Eye & Face Protection	Chemical safety goggles (conforming to OSHA 29 CFR 1910.133 or EN166) and a face shield. [2] [3] [4]	Protects against severe eye damage and chemical splashes. [1]
Skin Protection	- Gloves: Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Consult manufacturer data for breakthrough time. - Clothing: Wear appropriate protective clothing to prevent skin exposure, such as a chemically resistant apron or suit. [3] [4]	The chemical is toxic and corrosive upon skin contact, causing severe burns. [1] [3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge (Type A, Brown, conforming to EN14387) is required if ventilation is inadequate or exposure limits may be exceeded. [4] [6] [7]	Vapors are harmful if inhaled and can cause respiratory irritation. [1] [3]

Operational Plan: Safe Handling Workflow

Safe handling requires a combination of engineering controls and standardized procedures. All work must be conducted in a designated area equipped for handling flammable and corrosive

materials.





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